

Dibritannilactone B: A Technical Guide on its Anticancer Potential

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibritannilactone B*

Cat. No.: *B15592878*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The information on **Dibritannilactone B** is currently limited in the public scientific literature. This guide synthesizes the available data and provides a framework for its potential anticancer properties based on related compounds and general pharmacological principles. Further peer-reviewed research is necessary to validate these hypotheses.

Introduction

Dibritannilactone B is a sesquiterpenoid natural product isolated from the plant *Inula britannica*.^{[1][2]} Sesquiterpene lactones are a well-established class of bioactive compounds with a wide range of pharmacological activities.^[1] Preliminary information suggests that **Dibritannilactone B** may possess anti-inflammatory and anticancer properties through the modulation of key cellular signaling pathways involved in apoptosis and inflammation.^{[1][2]} However, specific, peer-reviewed studies providing detailed evidence for these claims are not yet available in the public domain.^[2] This document aims to provide a comprehensive overview of the current knowledge and a hypothetical framework for the investigation of **Dibritannilactone B** as a potential anticancer agent.

Chemical and Physical Properties

A summary of the available data for **Dibritannilactone B** is presented below. It is important to note that some inconsistencies in the reported CAS number have been observed, and researchers should verify the identity of any obtained material.^[1]

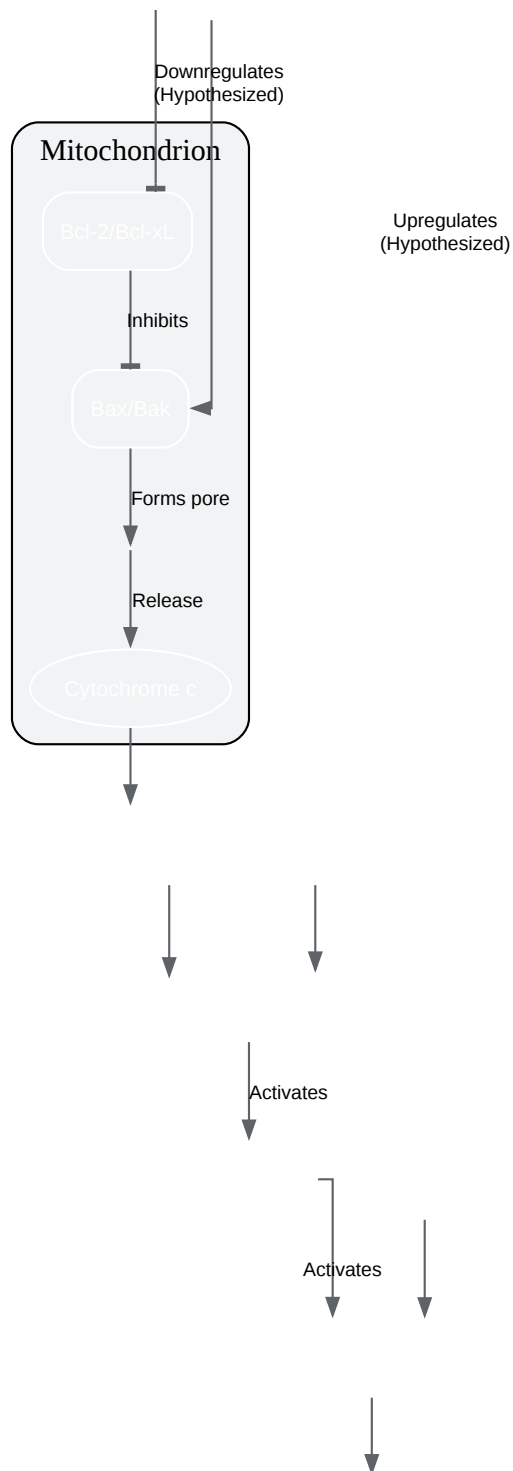
Property	Value	Source
CAS Number	1829580-18-8	[1][2]
Molecular Formula	C34H46O9	[1][2]
Molecular Weight	598.72 g/mol	[1][2]
Source Organism	Inula britannica	[1][2][3]
Physical Description	Powder	[1]
Purity	>98% (as determined by HPLC)	[1]

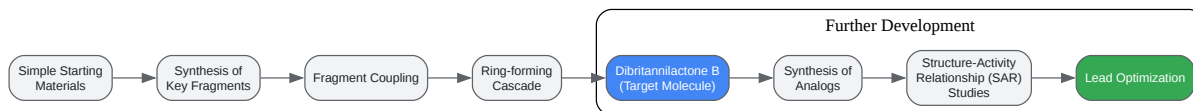
Hypothetical Anticancer Mechanism of Action

Due to the lack of specific mechanistic studies on **Dibritannilactone B**, the following proposed mechanisms are based on the known activities of structurally related sesquiterpene lactones, such as Britannin, also isolated from Inula species.[4]

Inhibition of the NF-κB Signaling Pathway

A primary mechanism for the anticancer and anti-inflammatory effects of many sesquiterpene lactones is the inhibition of the Nuclear Factor-kappa B (NF-κB) pathway.[4] In many cancer cells, this pathway is constitutively active, promoting cell survival, proliferation, and inflammation.[4] It is hypothesized that **Dibritannilactone B** may inhibit the NF-κB pathway, potentially by preventing the nuclear translocation of the p65 subunit, thereby downregulating the expression of pro-survival genes.[4]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Dibritannilactone B: A Technical Guide on its Anticancer Potential]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15592878#dibritannilactone-b-as-a-potential-anticancer-agent\]](https://www.benchchem.com/product/b15592878#dibritannilactone-b-as-a-potential-anticancer-agent)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com